

What are the physicochemical properties of Isohexylamine?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isohexylamine

Cat. No.: B1605483

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **Isohexylamine**

Introduction

Isohexylamine, also known as 4-methylpentan-1-amine, is a primary aliphatic amine.^{[1][2]} With the chemical formula $C_6H_{15}N$, it is one of the isomers of hexylamine.^{[1][2][3]} This document provides a comprehensive overview of its core physicochemical properties, intended for researchers, scientists, and professionals in drug development.

Synonyms: 4-Methyl-1-pentanamine, 4-Methylpentylamine^[4] CAS Number: 5344-20-7^{[1][4]}

Molecular Formula: $C_6H_{15}N$ ^{[1][2][4]} Molecular Weight: 101.19 g/mol ^{[1][3][4]}

Physicochemical Data

The quantitative physicochemical properties of **Isohexylamine** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Notes	Source(s)
Molecular Weight	101.19	g/mol	-	[1][3][4]
Density	0.768 - 0.770	g/cm ³	At 20°C	[1][4]
Boiling Point	123.3 - 125	°C	At 760 mmHg	[1][4][5]
Melting Point	-94.4	°C	-	[3][4][5]
Flash Point	25.7	°C	-	[1]
Vapor Pressure	12.4	mmHg	At 25°C	[1]
Refractive Index	1.41 - 1.42	-	-	[1][4][5]
pKa	10.63 ± 0.10	-	Predicted	[4][5]
Dipole Moment	1.60	D	-	[3]

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of a specific compound like **Isohexylamine** are typically found within proprietary company documents or specific research publications. However, the following are detailed descriptions of standard methodologies that are broadly applicable for determining these key properties.

Determination of Boiling Point (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A standard method for its determination is distillation.

- **Apparatus Setup:** A distillation flask is filled with a sample of **Isohexylamine** and a few boiling chips to ensure smooth boiling. A thermometer is placed in the neck of the flask with the bulb positioned just below the side arm leading to the condenser, ensuring it measures the temperature of the vapor that is distilling. The flask is connected to a condenser, which is in turn connected to a receiving flask.
- **Heating:** The distillation flask is gently heated. As the liquid boils, the vapor rises, and its temperature is recorded by the thermometer.

- **Data Collection:** The temperature is recorded when it stabilizes, which corresponds to the boiling point of the substance at the given atmospheric pressure. For high accuracy, the atmospheric pressure should be recorded and the boiling point corrected to standard pressure (760 mmHg) if necessary.

Determination of Flash Point (Closed-Cup Method)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. A closed-cup method is often used for accuracy and safety.

- **Apparatus:** A closed-cup flash point tester consists of a sample cup with a tightly fitting lid. The lid has ports for a thermometer, a stirrer, and an ignition source.
- **Procedure:** The sample of **Isohexylamine** is placed in the cup and the lid is sealed. The sample is then heated at a slow, constant rate while being stirred.
- **Ignition Test:** At regular temperature intervals, an ignition source (such as a small flame or an electric spark) is introduced into the vapor space above the liquid.
- **Observation:** The flash point is the lowest temperature at which the vapors ignite with a brief flash.

Determination of Vapor Pressure (Ebulliometry)

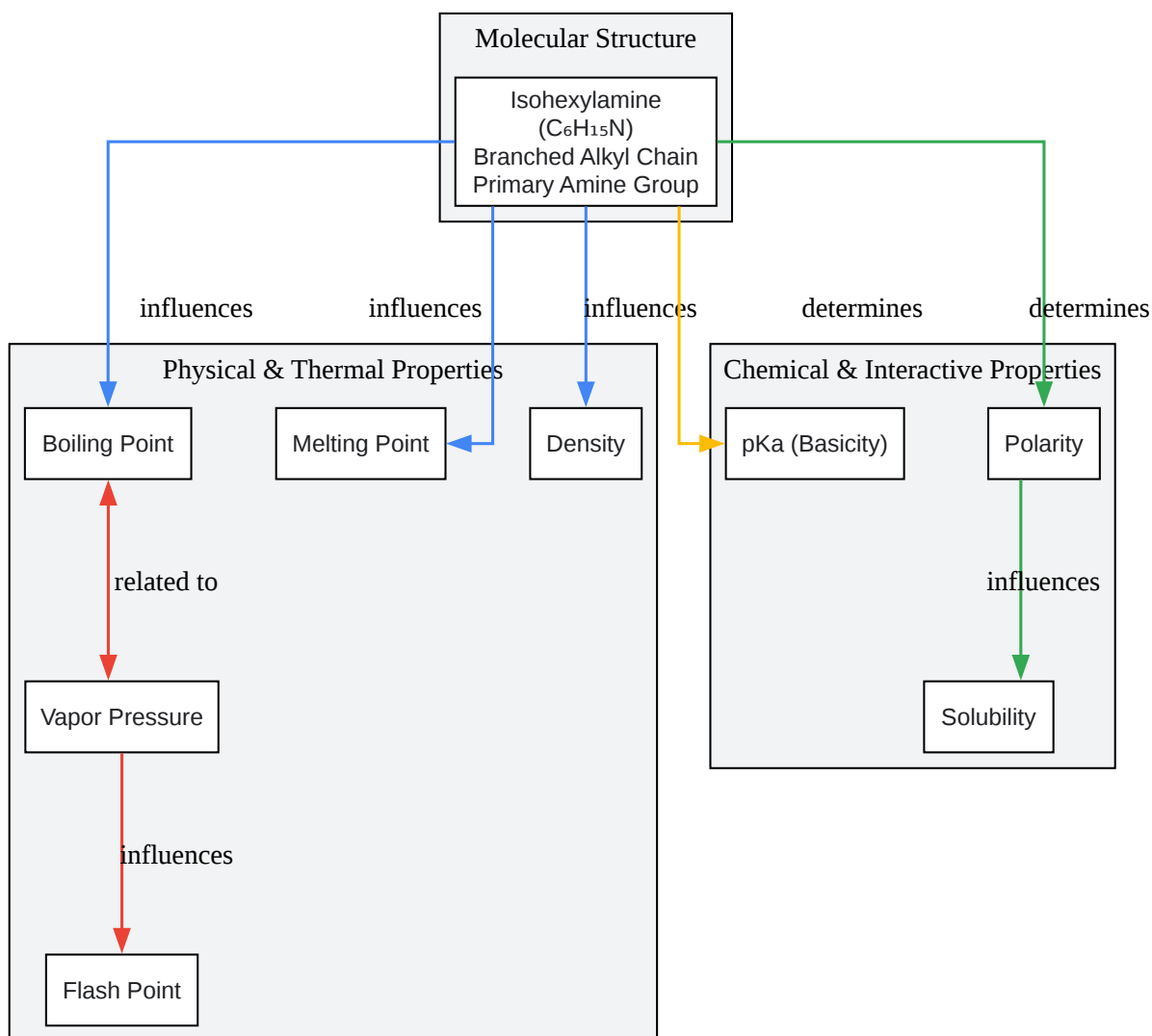
Ebulliometry is a precise method for determining the vapor pressure of a pure liquid at different temperatures.

- **Apparatus:** A modified Swietoslawski ebulliometer is used, which is designed to measure the boiling temperature of a liquid under a controlled, stable pressure.^[6] The apparatus includes a boiling flask, a Cottrell pump to ensure the thermometer is bathed in vapor-liquid equilibrium, a condenser, and a connection to a pressure control system (vacuum pump and inert gas supply).^[6]
- **Procedure:** The system pressure is set to a desired value and the sample is heated to its boiling point.^[6]
- **Equilibrium Measurement:** The temperature and pressure are precisely measured once the system reaches a stable vapor-liquid equilibrium.^[6]

- **Data Range:** This process is repeated at various pressures to obtain a set of vapor pressure data over a range of temperatures.^[6] The precision of the vapor pressure measurement is typically high, for instance, within 0.5% for low pressures (1-50 kPa) and 0.2% for higher pressures (50-400 kPa).^[6]

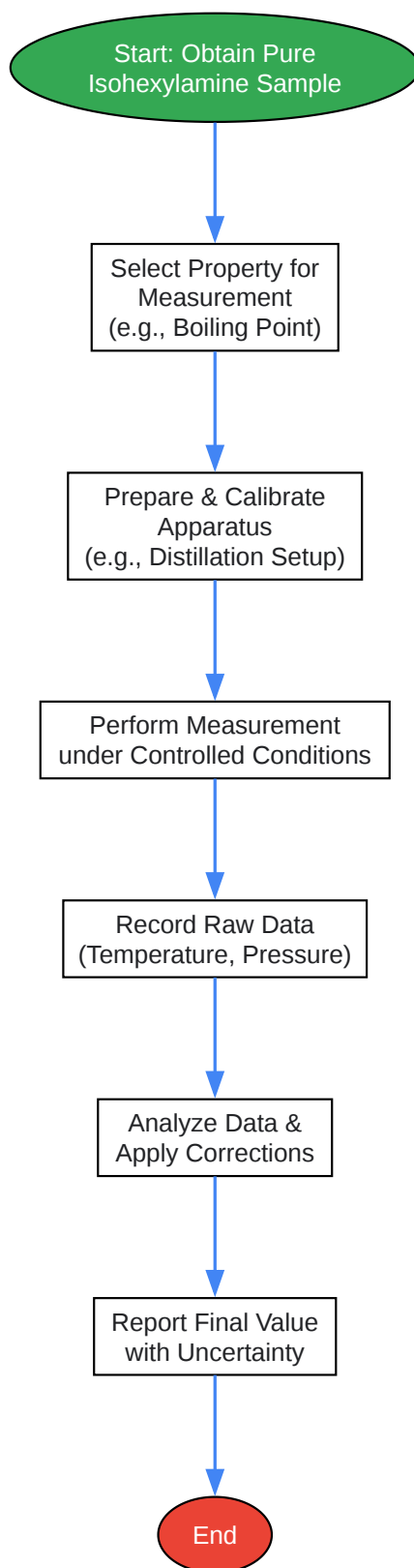
Visualizations

The following diagrams illustrate the relationships between the physicochemical properties of **Isohexylamine** and a general workflow for their determination.



[Click to download full resolution via product page](#)

Caption: Logical relationships between molecular structure and key physicochemical properties.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for determining a physicochemical property.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. isohexylamine | 5344-20-7 [chemnet.com]
- 2. Isohexylamine | C₆H₁₅N | CID 219608 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. isohexylamine [stenutz.eu]
- 4. usbio.net [usbio.net]
- 5. ISO-HEXYLAMINE | 5344-20-7 [chemicalbook.com]
- 6. pure.rug.nl [pure.rug.nl]
- To cite this document: BenchChem. [What are the physicochemical properties of Isohexylamine?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1605483#what-are-the-physicochemical-properties-of-isohexylamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com